

common issues with CK156 solubility and stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CK156

Cat. No.: B10824041

[Get Quote](#)

Technical Support Center: CK156

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the solubility and stability of **CK156**, a potent and selective DRAK1 inhibitor. This resource is intended for researchers, scientists, and drug development professionals to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is **CK156**?

CK156 is a selective inhibitor of Death-Associated Protein Kinase 1 (DRAK1). It is supplied as a white to beige powder.

Q2: What is the recommended solvent for dissolving **CK156**?

Based on available data, **CK156** is soluble in DMSO at a concentration of 2 mg/mL. For other solvents, it is recommended to perform small-scale solubility tests.

Q3: How should I store **CK156**?

CK156 powder should be stored at 2-8°C. Stock solutions, once prepared, should be aliquoted and stored at -20°C or -80°C to minimize freeze-thaw cycles.

Q4: Is **CK156** stable in aqueous solutions?

The stability of **CK156** in aqueous solutions has not been extensively reported in publicly available literature. As a general practice for small molecules, it is advisable to prepare fresh aqueous dilutions from a DMSO stock solution for each experiment and avoid long-term storage in aqueous buffers.

Troubleshooting Guides

Solubility Issues

Problem: I am having difficulty dissolving **CK156** powder in DMSO.

- **Solution 1: Sonication.** After adding the solvent, vortex the vial briefly and then place it in an ultrasonic bath for 5-10 minutes. This can help break up any clumps and facilitate dissolution.
- **Solution 2: Gentle Warming.** Warm the solution to 37°C for a short period (10-15 minutes). Do not overheat, as this may degrade the compound.
- **Solution 3: Check Concentration.** Ensure you are not exceeding the known solubility limit of 2 mg/mL in DMSO. If a higher concentration is required, consider testing other solvents such as ethanol or DMF in small, incremental amounts.

Problem: My **CK156** solution appears cloudy or has precipitates.

- **Cause 1: Incomplete Dissolution.** This may indicate that the compound is not fully dissolved. Refer to the solutions for solubility issues above.
- **Cause 2: Supersaturation.** The solution may be supersaturated, leading to precipitation over time. Try preparing a fresh solution at a slightly lower concentration.
- **Cause 3: Contamination.** The solvent may be contaminated with water or other impurities. Use anhydrous, high-purity solvents for preparing stock solutions.

Stability Issues

Problem: I am observing a loss of activity with my **CK156** stock solution.

- Cause 1: Improper Storage. Stock solutions in DMSO should be stored at -20°C or -80°C. Avoid repeated freeze-thaw cycles by preparing single-use aliquots.
- Cause 2: Degradation in Aqueous Buffer. If you are diluting your stock solution in an aqueous buffer and storing it, the compound may be degrading. Prepare fresh dilutions for each experiment.
- Cause 3: Exposure to Light. While not specifically documented for **CK156**, many organic compounds are light-sensitive. Store stock solutions in amber vials or vials wrapped in foil to protect from light.

Data Presentation

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₅ N ₅ O ₃	
Molecular Weight	395.45 g/mol	
Appearance	White to beige powder	
Solubility	DMSO: 2 mg/mL (clear solution)	
Storage Temperature	2-8°C (as powder)	

Experimental Protocols

Protocol for Preparation of a 10 mM **CK156** Stock Solution in DMSO

- Calculate the required mass:
 - Molecular Weight of **CK156** = 395.45 g/mol
 - To prepare 1 mL (0.001 L) of a 10 mM (0.01 mol/L) solution, you need:
 - $\text{Mass (g)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 395.45 \text{ g/mol} = 0.0039545 \text{ g} = 3.95 \text{ mg}$
- Weighing:

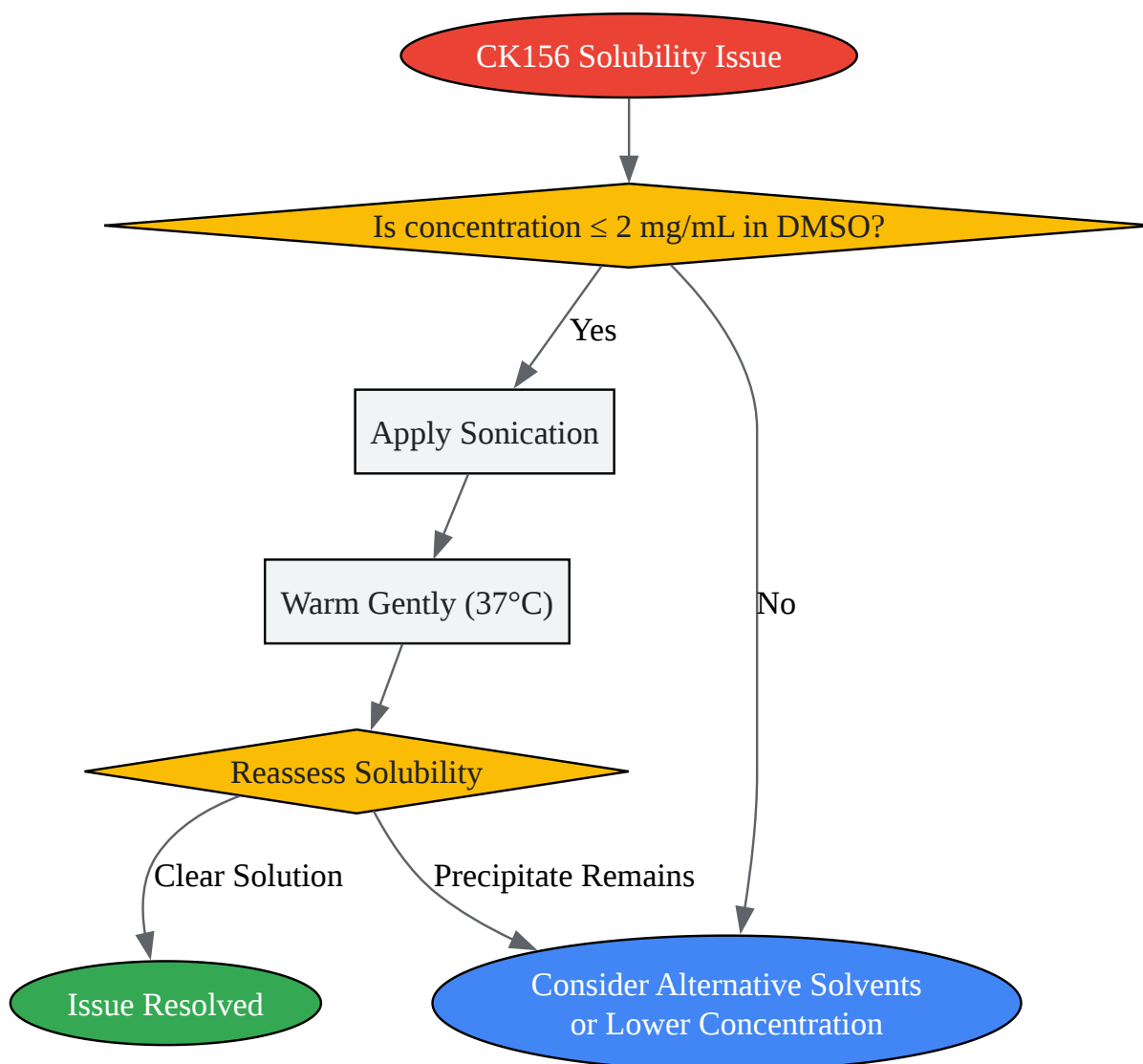
- Carefully weigh out approximately 3.95 mg of **CK156** powder using an analytical balance.
- Dissolution:
 - Add the weighed **CK156** powder to a sterile microcentrifuge tube or vial.
 - Add 1 mL of anhydrous DMSO.
 - Vortex the solution thoroughly until the powder is completely dissolved. If necessary, use sonication or gentle warming as described in the troubleshooting guide.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes.
 - Store the aliquots at -20°C or -80°C.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for preparing and using **CK156** solutions.



[Click to download full resolution via product page](#)

Caption: Troubleshooting flowchart for **CK156** solubility issues.

- To cite this document: BenchChem. [common issues with CK156 solubility and stability]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10824041#common-issues-with-ck156-solubility-and-stability\]](https://www.benchchem.com/product/b10824041#common-issues-with-ck156-solubility-and-stability)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com